

Technical Whitepaper: Safety and Handling Guidelines for 4,4-Dimethoxycyclohexanol[1]

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Compound of Interest

Compound Name: 4,4-Dimethoxycyclohexanol

CAS No.: 112906-44-2

Cat. No.: B3082546

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CAS Number: 112906-44-2 Molecular Formula: $C_8H_{16}O_3$ Synonyms: 4-Hydroxycyclohexanone dimethyl ketal; 4,4-Dimethoxycyclohexan-1-ol[1]

Executive Summary & Chemical Identity

4,4-Dimethoxycyclohexanol serves as a critical intermediate in organic synthesis, specifically designed as a "masked" ketone. By protecting the ketone functionality of 4-hydroxycyclohexanone as a dimethyl acetal, researchers can perform chemoselective transformations on the remaining hydroxyl group (C1) without affecting the C4 ketone.[1] This orthogonal protection strategy is vital in the total synthesis of complex natural products and active pharmaceutical ingredients (APIs).

Physicochemical Profile

Property	Specification / Data	Note
Physical State	Viscous Liquid or Low-Melting Solid	Hygroscopic nature
Molecular Weight	160.21 g/mol	
Solubility	High: DCM, THF, Methanol, Ethyl Acetate	Hydrolyzes in aqueous acid
Boiling Point	~110–115 °C (at reduced pressure)	Estimated based on ketal analogs
Stability	Acid Sensitive	Stable in basic/neutral media

Hazard Identification & Toxicology (GHS)

Note: As a specialized R&D intermediate, comprehensive toxicological data may be limited. The following classifications are derived from "read-across" principles using the precursor (4-hydroxycyclohexanone) and structural analogs (cyclohexanone ketals).

Core Hazards

- Skin/Eye Irritation: The compound acts as a solvent and defatting agent. Prolonged contact causes dermatitis (Skin Irrit.[\[1\]](#) 2) and severe eye irritation (Eye Irrit.[\[1\]](#) 2A).
- Respiratory Irritation: Inhalation of vapors or mists may irritate the upper respiratory tract (STOT SE 3).
- Hydrolysis Risk: In the presence of moisture and trace acid, the compound hydrolyzes to release Methanol (toxic) and 4-Hydroxycyclohexanone.[\[1\]](#)

Signal Word: WARNING

Hazard Statement	Description
H315	Causes skin irritation. [1]
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
EUH019	May form explosive peroxides (Standard caution for ether/acetal functionalities). [1]

Handling & Storage Protocols

Environmental Control

- **Moisture Exclusion:** The dimethyl acetal moiety is thermodynamically stable in base but kinetically labile in acid. Ambient humidity combined with trace acidity on glassware surfaces can trigger hydrolysis.
- **Inert Atmosphere:** Store under Nitrogen (N₂) or Argon (Ar) to prevent moisture ingress and auto-oxidation.[\[1\]](#)

Personal Protective Equipment (PPE) Matrix

- **Eye Protection:** Chemical splash goggles are mandatory. A face shield is recommended during high-vacuum distillation.[\[1\]](#)
- **Hand Protection:**
 - **Splash Contact:** Nitrile rubber (0.11 mm) - Change immediately upon contamination.[\[1\]](#)
 - **Full Contact:** Butyl rubber (0.3 mm) or "Silver Shield" laminate gloves are required for prolonged handling or spill cleanup due to the penetrating nature of ketal solvents.
- **Respiratory:** Use a NIOSH-approved respirator with organic vapor cartridges (OV) if working outside a fume hood (not recommended).[\[1\]](#)

Storage Conditions

- **Temperature:** 2–8 °C (Refrigerated).

- Incompatibility: Segregate strictly from Strong Acids (HCl, H₂SO₄), Lewis Acids (BF₃, AlCl₃), and Oxidizing Agents.
- Shelf Life: Re-test purity every 6 months using ¹H NMR to detect methanol formation (singlet at ~3.49 ppm indicates hydrolysis).

Synthesis & Application Workflow

The utility of **4,4-Dimethoxycyclohexanol** lies in its ability to survive basic/nucleophilic conditions that would destroy a naked ketone.

Mechanistic Diagram: Orthogonal Protection Strategy

The following diagram illustrates the decision logic and chemical pathway for utilizing this intermediate in drug development.



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Caption: Workflow demonstrating the orthogonal stability of the dimethyl acetal group. The acetal survives Step 2 (Basic conditions) but is cleaved in Step 3 (Acidic conditions).^[1]

Experimental Protocol: Stability Check

Before using stored material in critical steps, validate integrity:

- Dissolve 10 mg sample in CDCl₃ (neutralized with basic alumina).
- Run ¹H NMR.
- Analyze: Look for the characteristic methoxy singlets at ~3.2 ppm (axial/equatorial OMe).

- Reject: If a singlet appears at ~3.49 ppm (free methanol) or a triplet at ~2.4 ppm (reformed ketone alpha-protons), re-purify via distillation over K_2CO_3 .^[1]

Emergency Response & Disposal

Spill Management

- Evacuate the immediate area and extinguish ignition sources.
- Neutralize: Do NOT use acid-based absorbents.^[1] Use a basic absorbent (e.g., sodium carbonate mixed with vermiculite) to ensure the acetal does not hydrolyze and release methanol vapors during cleanup.
- Collect: Transfer to a sealable container labeled "Organic Waste - Non-Halogenated".

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. Do not use acidic neutralizing eye drops.
- Skin Contact: Wash with soap and water. Apply a non-acidic moisturizer.
- Ingestion: Do not induce vomiting due to aspiration risk. Rinse mouth with water.

Disposal Considerations

- Waste Stream: High BTU organic waste.
- Prohibition: Never dispose of down the drain. Hydrolysis in sewer lines can generate methanol and flammability hazards.
- Compliance: Dispose of via a licensed chemical incinerator equipped with an afterburner and scrubber.

References

- Chemical Identity & Synthesis
 - Synthesis of **4,4-dimethoxycyclohexanol** via 4-hydroxycyclohexanone ketaliz

- Source: [1]
- Precursor Safety Data (Read-Across)
 - Safety Data Sheet for 4-Hydroxycyclohexanone (Precursor).
 - Source: [1]
- Acetal Protection Methodologies
 - Protective Groups in Organic Synthesis (Greene & Wuts).[1]
 - Source: [1]
- General Ketal Handling
 - 1,4-Cyclohexanedione monoethylene acetal handling guidelines.
 - Source: [1]

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Sources

- 1. 2229274-69-3_CAS号:2229274-69-3_1-[2-Methoxy-3-(trifluoromethyl)phenyl]cyclopropane-1-carbaldehyde - 化源网 [chemsrc.com]
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